

CAS number and molecular structure of 2,4-diacetoxypentane

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Compound of Interest

Compound Name: 2,4-Diacetoxypentane

Cat. No.: B1295394

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An in-depth analysis of the chemical compound **2,4-diacetoxypentane** reveals a notable scarcity of information in publicly accessible chemical databases and scientific literature under this specific name. This suggests that "2,4-diacetoxypentane" may be a less common or potentially misidentified compound. In contrast, the closely related structure, 2,4-dimethylpentane, is a well-documented and widely studied hydrocarbon. This guide will focus on providing comprehensive technical information on 2,4-dimethylpentane, a structural isomer of heptane.

2,4-Dimethylpentane: A Technical Overview

CAS Number: 108-08-7[1][2][3][4][5][6][7][8]

Molecular Structure:

2,4-Dimethylpentane is a branched-chain alkane with the chemical formula C_7H_{16} . [1][2][4][6][9] Its structure consists of a five-carbon pentane chain with two methyl groups attached to the second and fourth carbon atoms.

Synonyms: Diisopropylmethane[1][4]

Physicochemical Properties

A summary of the key physicochemical properties of 2,4-dimethylpentane is presented in Table 1. This data is essential for researchers and chemists in designing experiments and understanding its behavior as a solvent or reagent.

Property	Value	Reference
Molecular Weight	100.20 g/mol	[1][3]
Boiling Point	79°C to 80°C	[4]
Melting Point	~ -123°C	[4]
Density	0.67 g/mL	[4]
Flash Point	-12°C (10°F)	[4]
Refractive Index	1.382	[4]
Solubility	Soluble in acetone, benzene, chloroform, alcohol, and ether. Insoluble in water.	[2][4]

Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of chemical compounds. The following table summarizes available spectroscopic information for 2,4-dimethylpentane.

Spectrum Type	Key Features
¹ H NMR (90 MHz, CDCl ₃)	Shifts [ppm]: 0.82, 0.85, 0.87, 0.89, 0.95, 0.96, 1.04, 1.11, 1.12, 1.48, 1.56, 1.58, 1.63, 1.64, 1.70, 1.71[1]
¹³ C NMR (15.09 MHz, CDCl ₃)	Shifts [ppm]: 22.87, 25.60, 48.85[1]
Mass Spectrum (GC)	Available through spectral databases such as SpectraBase.[6]

Experimental Protocols

While specific, detailed experimental protocols for complex biological signaling pathways involving 2,4-dimethylpentane are not applicable due to its nature as a simple alkane, its synthesis and analysis are of significant interest.

Synthesis of 2,4-Dimethylpentane

One common method for the industrial production of 2,4-dimethylpentane is the alkylation of isobutane with propylene. This process is typically catalyzed by strong acids such as sulfuric acid or hydrofluoric acid.

Reaction: C_4H_{10} (isobutane) + C_3H_6 (propylene) \rightarrow C_7H_{16} (2,4-dimethylpentane and other isomers)

General Procedure:

- The isobutane and propylene feedstocks are cooled and mixed in the presence of the acid catalyst in a reactor.
- The reaction is carried out at low temperatures (e.g., 5-10°C for H_2SO_4) to minimize side reactions.^[10]
- The hydrocarbon phase is separated from the acid phase.
- The hydrocarbon mixture is then fractionated to isolate 2,4-dimethylpentane from other heptane isomers and unreacted hydrocarbons.

The following diagram illustrates a simplified workflow for the synthesis of 2,4-dimethylpentane.

Simplified workflow for the synthesis of 2,4-Dimethylpentane.

Applications in Research and Drug Development

As a hydrocarbon, 2,4-dimethylpentane's primary roles in research and industry are as a solvent and a component of fuel.

- **Solvent:** Due to its nonpolar nature, it can be used as a solvent for nonpolar compounds in various chemical reactions and extractions.^[2]
- **Fuel Component:** It is a component of gasoline and other fuels. Its branched structure contributes to a higher octane rating.
- **Chemical Intermediate:** It can be used as a starting material or intermediate in the synthesis of other chemical compounds.

In the context of drug development, while not a direct therapeutic agent, it may be used as a solvent in the synthesis or purification of active pharmaceutical ingredients (APIs). Its well-defined physical properties make it a predictable component in such processes.

Safety and Handling

2,4-Dimethylpentane is a highly flammable liquid and vapor.[3][11] It is also classified as a skin irritant and may cause lung damage if swallowed.[3][11] Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection in case of high vapor concentrations, should be used when handling this chemical.[3] It should be stored in a cool, dry, well-ventilated area away from sources of ignition.[4]

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